

Personal protective equipment for handling 13-Hydroxygermacrone

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Compound of Interest

Compound Name: 13-Hydroxygermacrone

CAS No.: 103994-29-2

Cat. No.: B3026645

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Essential Safety and Handling Guide for 13-Hydroxygermacrone

Audience: Researchers, scientists, and drug development professionals.

This guide provides immediate and essential safety, operational, and disposal information for handling **13-Hydroxygermacrone** in a laboratory setting. As the toxicological properties of this compound have not been fully investigated, it is imperative to handle it with the utmost caution, adhering to the principle of "as low as reasonably achievable" (ALARA) for exposure.

Chemical and Physical Properties

Limited quantitative data is available for **13-Hydroxygermacrone**. The following table summarizes known information.

Property	Value
CAS Number	103994-29-2
Molecular Formula	C ₁₅ H ₂₂ O ₂
Molecular Weight	234.33 g/mol
Physical Form	Solid powder (assumed)
Solubility	Data not available
Melting Point	Data not available
Boiling Point	Data not available
Storage Temperature	Powder: -20°C (long-term)
In solvent: -80°C	

Hazard Identification and Personal Protective Equipment (PPE)

As a sesquiterpenoid, **13-Hydroxygermacrone** should be handled as a potentially hazardous substance. Some compounds in this class are known to be irritants and sensitizers.

Potential Hazards:

- May cause skin, eye, and respiratory tract irritation.
- Potential for allergic skin reactions (contact dermatitis) with repeated exposure.[\[1\]](#)
- The full toxicological profile is unknown.

Required Personal Protective Equipment (PPE):

PPE Category	Specification
Hand Protection	Nitrile or neoprene gloves. Change gloves immediately if contaminated.
Eye Protection	Chemical safety goggles or a face shield where splashing is possible.
Skin and Body Protection	A lab coat that is fully buttoned. Consider a chemically resistant apron for larger quantities.
Respiratory Protection	Not generally required for small quantities handled in a certified chemical fume hood. If weighing or handling outside of a hood, a NIOSH-approved respirator with an organic vapor cartridge and particulate filter is recommended.

Operational Plan for Safe Handling

Engineering Controls:

- All work with **13-Hydroxygermacrone** powder or solutions should be conducted in a certified chemical fume hood to minimize inhalation exposure.

Work Practices:

- Preparation:** Before handling, ensure all necessary PPE is donned correctly. Prepare the work area by covering surfaces with absorbent, disposable bench paper.
- Weighing:** If possible, weigh the solid compound in a ventilated balance enclosure or by using a "weighing-in-place" technique within the fume hood to avoid generating dust.
- Dissolving:** When preparing solutions, add the solvent to the pre-weighed compound slowly to avoid splashing.
- Personal Hygiene:** After handling, and before leaving the laboratory, wash hands thoroughly with soap and water. Do not eat, drink, or apply cosmetics in the laboratory.[\[2\]](#)

Emergency Procedures

Incident	Procedure
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation develops.
Eye Contact	Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.
Spill	For small spills, absorb with an inert material (e.g., vermiculite, sand), and place in a sealed container for disposal. For larger spills, evacuate the area and contact your institution's environmental health and safety department.

Disposal Plan

All waste containing **13-Hydroxygermacrone** must be treated as hazardous chemical waste.

- Solid Waste: Collect all contaminated solid materials (e.g., pipette tips, gloves, bench paper) in a clearly labeled, sealed waste container.
- Liquid Waste: Collect all liquid waste in a compatible, sealed, and clearly labeled container.
- Disposal Method: The preferred method for disposal is high-temperature incineration by a licensed hazardous waste disposal company. Do not dispose of this compound down the drain or in regular trash.

Visual Workflow for Safe Handling and Disposal

The following diagram outlines the procedural flow for safely managing **13-Hydroxygermacrone** from receipt to disposal.

Safe Handling and Disposal Workflow for 13-Hydroxygermacrone



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Caption: Workflow for handling and disposing of **13-Hydroxygermacrone**.

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References

- [1. escd.org \[escd.org\]](https://www.escd.org)
- [2. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
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